Introduction: The Strategic Value of the Substituted Indane Scaffold

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Compound of Interest

Compound Name:	*5-Bromo-4-Methoxy-7-Methylindane*
CAS No.:	*175136-09-1*
Cat. No.:	*B071614*

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The indane core is a privileged scaffold in medicinal chemistry and materials science, appearing in a multitude of biologically active compounds and functional materials. Its rigid, bicyclic structure provides a well-defined three-dimensional orientation for appended functional groups, making it an ideal platform for designing molecules with high specificity for biological targets. **5-Bromo-4-Methoxy-7-Methylindane** is a particularly valuable starting material. It combines the indane framework with a strategically placed aryl bromide, which serves as a versatile synthetic handle for a wide array of chemical transformations. The methoxy and methyl substituents on the aromatic ring electronically influence the system and offer additional points for steric and electronic tuning of the final derivatives.

This guide provides a comprehensive overview of the key derivatization strategies for **5-Bromo-4-Methoxy-7-Methylindane**, supported by detailed, field-proven protocols. The focus is on explaining the causality behind experimental choices, ensuring that each protocol is a self-validating system for achieving high-yield, high-purity products.

Molecular Overview and Reactivity Analysis

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The reactivity of **5-Bromo-4-Methoxy-7-Methylindane** is dominated by the aryl bromide at the C-5 position. This C(sp^2)-Br bond is the primary site for derivatization, most notably through palladium-catalyzed cross-coupling reactions and metal-halogen exchange.

- Aryl Bromide (C-5): This is the most reactive site for derivatization. It is amenable to oxidative addition by low-valent transition metals (e.g., Pd(0)), making it ideal for cross-coupling reactions. It can also undergo metal-halogen exchange with organolithium reagents.
- Methoxy Group (C-4): This electron-donating group activates the aromatic ring towards electrophilic substitution, although the steric hindrance from the adjacent methyl group and the indane core must be considered. It directs ortho- and para- to itself.
- Methyl Group (C-7): This group provides steric bulk and has a mild electron-donating effect. Its benzylic protons are not readily functionalized under standard conditions but could be targeted under radical conditions.
- Indane Core: The aliphatic portion of the indane is relatively inert but can be functionalized under specific, more forcing conditions, which are outside the primary scope of this guide.

Part 1: Palladium-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions are the cornerstone of modern synthetic chemistry for constructing carbon-carbon and carbon-heteroatom bonds. The aryl bromide of **5-Bromo-4-Methoxy-7-Methylindane** is an excellent substrate for these transformations.[1] The 2010 Nobel Prize in Chemistry, awarded to Richard Heck, Ei-ichi Negishi, and Akira Suzuki, highlighted the profound impact of these reactions.[2]

Suzuki-Miyaura Coupling: Forging C-C Bonds

The Suzuki-Miyaura reaction is one of the most versatile methods for forming biaryl structures by coupling an organohalide with an organoboron compound.[3] Its advantages include mild reaction conditions, tolerance of diverse functional groups, and the commercial availability of a vast library of boronic acids and esters.[4]

Causality Behind Protocol Choices:

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- Catalyst System: A palladium(0) species is the active catalyst. This can be generated in situ from a Pd(II) precatalyst like $Pd(dppf)Cl_2$ or used directly as $Pd(PPh_3)_4$. The choice of ligand (e.g., dppf, PPh_3) is critical for stabilizing the palladium center and facilitating the catalytic cycle.
- Base: The base (e.g., K_2CO_3, Cs_2CO_3) plays a crucial role in the transmetalation step, activating the organoboron species to facilitate the transfer of the organic group to the palladium center.[5]
- Solvent: A mixture of an organic solvent (e.g., 1,4-dioxane, toluene) and water is commonly used to dissolve both the organic and inorganic reagents.

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Protocol 1: Suzuki-Miyaura Coupling with Phenylboronic Acid

Reagent/Parameter	Amount	Moles (mmol)	Molar Equiv.
5-Bromo-4-Methoxy-7-Methylindane	241 mg	1.0	1.0
Phenylboronic Acid	146 mg	1.2	1.2
$Pd(PPh_3)_4$	58 mg	0.05	0.05
K_2CO_3 (2M aq. solution)	1.5 mL	3.0	3.0
1,4-Dioxane	5 mL	-	-
Reaction Temperature	90 °C	-	-
Reaction Time	12 hours	-	-
Expected Yield	85-95%	-	-

Step-by-Step Methodology:

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- Reaction Setup: To a dry Schlenk flask, add **5-Bromo-4-Methoxy-7-Methylindane** (241 mg, 1.0 mmol), phenylboronic acid (146 mg, 1.2 mmol), and $Pd(PPh_3)_4$ (58 mg, 0.05 mmol).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (Argon or Nitrogen) three times.
- Solvent/Base Addition: Add 1,4-dioxane (5 mL) followed by the 2M aqueous solution of K_2CO_3 (1.5 mL) via syringe.
- Reaction: Heat the mixture to 90 °C and stir vigorously for 12 hours. Monitor the reaction progress by TLC or LC-MS.
- Workup: After cooling to room temperature, dilute the mixture with ethyl acetate (20 mL) and water (10 mL). Separate the organic layer, and extract the aqueous layer with ethyl acetate (2 x 10 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield the desired biaryl product.

Buchwald-Hartwig Amination: Forging C-N Bonds

The Buchwald-Hartwig amination is a powerful method for constructing carbon-nitrogen bonds, enabling the synthesis of arylamines from aryl halides.[6] This reaction is of immense importance in pharmaceuticals, as the arylamine motif is prevalent in many drug molecules.

Causality Behind Protocol Choices:

- Catalyst/Ligand: This reaction often requires specialized, bulky, electron-rich phosphine ligands (e.g., XPhos, BINAP) that promote both the oxidative addition and the challenging reductive elimination step to form the C-N bond.[7][8]
- Base: A strong, non-nucleophilic base is required. Sodium tert-butoxide (NaOt-Bu) is most common, as it is strong enough to deprotonate the amine or the palladium-amine complex but does not interfere with the catalyst.[9] Weaker bases like Cs_2CO_3 can be used for more sensitive substrates.[10]

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- Solvent: Anhydrous, non-protic solvents like toluene or dioxane are essential to prevent quenching of the strong base and interference with the catalytic cycle.

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Protocol 2: Buchwald-Hartwig Amination with Morpholine

Reagent/Parameter	Amount	Moles (mmol)	Molar Equiv.
5-Bromo-4-Methoxy-7-Methylindane	241 mg	1.0	1.0
Morpholine	105 µL	1.2	1.2
$Pd_2(dba)_3$	18 mg	0.02	0.02
XPhos	29 mg	0.06	0.06
Sodium tert-butoxide (NaOtBu)	135 mg	1.4	1.4
Toluene (anhydrous)	5 mL	-	-
Reaction Temperature	100 °C	-	-
Reaction Time	16 hours	-	-
Expected Yield	80-90%	-	-

Step-by-Step Methodology:

- Reaction Setup: In a glovebox or under a stream of argon, add NaOt-Bu (135 mg, 1.4 mmol), XPhos (29 mg, 0.06 mmol), and $Pd_2(dba)_3$ (18 mg, 0.02 mmol) to a dry Schlenk tube.
- Reagent Addition: Add anhydrous toluene (5 mL). Add **5-Bromo-4-Methoxy-7-Methylindane** (241 mg, 1.0 mmol) followed by morpholine (105 µL, 1.2 mmol).
- Reaction: Seal the tube and heat the mixture at 100 °C for 16 hours.

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- Workup: Cool the reaction to room temperature. Pass the mixture through a short plug of Celite, washing with ethyl acetate. Concentrate the filtrate under reduced pressure.
- Purification: Purify the residue by flash column chromatography (eluent: hexane/ethyl acetate gradient) to afford the N-arylated product.

Part 2: Metal-Halogen Exchange and Derivatization

An alternative to palladium catalysis is the conversion of the aryl bromide into a more reactive organometallic intermediate, such as an organolithium or Grignard reagent. This opens up a different set of pathways for forming C-C and C-heteroatom bonds.

Lithiation and Quenching with an Electrophile

Treatment of the aryl bromide with a strong organolithium base (e.g., n-BuLi or t-BuLi) at low temperature results in a rapid metal-halogen exchange to form the corresponding aryllithium species. This potent nucleophile can then be reacted with a wide range of electrophiles.

Causality Behind Protocol Choices:

- Reagent:tert-Butyllithium is often used for metal-halogen exchange as it is a strong base but a poor nucleophile, minimizing side reactions.
- Temperature: These reactions must be performed at very low temperatures (typically -78 °C) to prevent decomposition of the aryllithium intermediate and side reactions with the solvent. [11]
- Solvent: Anhydrous ethereal solvents like THF or diethyl ether are required as they are inert to the organolithium reagent at low temperatures.

Protocol 3: Lithiation and Carboxylation

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Reagent/Parameter	Amount	Moles (mmol)	Molar Equiv.
5-Bromo-4-Methoxy-7-Methylindane	241 mg	1.0	1.0
tert-Butyllithium (1.7M in pentane)	1.3 mL	2.2	2.2
Dry CO_2 gas	Excess	-	-
Anhydrous THF	10 mL	-	-
Reaction Temperature	-78 °C	-	-
Reaction Time	1 hour	-	-
Expected Yield	60-75%	-	-

Step-by-Step Methodology:

- Reaction Setup: Flame-dry a two-neck round-bottom flask under vacuum and cool under an argon atmosphere. Add **5-Bromo-4-Methoxy-7-Methylindane** (241 mg, 1.0 mmol) and dissolve it in anhydrous THF (10 mL).
- Lithiation: Cool the solution to -78 °C (dry ice/acetone bath). Slowly add t-butyllithium (1.3 mL of a 1.7M solution, 2.2 mmol) dropwise over 10 minutes. Stir the resulting mixture at -78 °C for 30 minutes.
- Electrophilic Quench: Bubble dry CO_2 gas (from a cylinder or passed over dry ice) through the solution for 20 minutes while maintaining the temperature at -78 °C.
- Workup: Allow the reaction to warm to room temperature. Quench by carefully adding 1M HCl (10 mL). Extract the product with ethyl acetate (3 x 15 mL).
- Purification: Combine the organic layers, dry over Na_2SO_4, and concentrate. Purify the resulting carboxylic acid by recrystallization or column chromatography.

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Conclusion

5-Bromo-4-Methoxy-7-Methylindane is a highly adaptable building block for chemical synthesis. The strategic position of the aryl bromide allows for a vast range of derivatization reactions, primarily through robust and well-understood palladium-catalyzed cross-coupling methodologies like the Suzuki-Miyaura coupling and Buchwald-Hartwig amination. These reactions provide reliable access to diverse libraries of C-C and C-N linked analogues. Furthermore, metal-halogen exchange offers an orthogonal approach to introduce a different set of functional groups via nucleophilic attack on various electrophiles. By carefully selecting the reaction conditions, catalysts, and reagents as outlined in these protocols, researchers can efficiently explore the chemical space around the indane scaffold to develop novel compounds for applications in drug discovery, agrochemicals, and materials science.

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